Spectroscopic Profile of 2-Picoline-N-oxide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Picoline-N-oxide*
CAS No.:	*51279-53-9*
Cat. No.:	*B7768918*

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This technical guide provides a comprehensive overview of the key spectroscopic data for **2-Picoline-N-oxide** (also known as 2-Methylpyridine N-oxide), a crucial heterocyclic compound with applications in pharmaceutical synthesis and materials science. The following sections present in-depth Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols and a visual workflow for spectroscopic analysis. This document is intended to serve as a valuable resource for the identification, characterization, and quality control of **2-Picoline-N-oxide** in a laboratory setting.

Spectroscopic Data Summary

The empirical formula for **2-Picoline-N-oxide** is C_6H_7NO, and its molecular weight is approximately 109.13 g/mol .[1] The spectroscopic data presented below provides a detailed fingerprint of the molecule's structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

^{1}H NMR Data

The ^{1}H NMR spectrum of **2-Picoline-N-oxide** typically exhibits four distinct signals corresponding to the aromatic protons and the methyl group protons.

Signal	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
1	~8.30	Doublet	~5.5	H-6
2	~7.20 - 7.32	Multiplet	-	H-3, H-4, H-5
3	~2.53	Singlet	-	-CH_3

Note: Chemical shifts can vary slightly depending on the solvent and concentration.

^{13}C NMR Data

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Signal	Chemical Shift (δ) ppm	Assignment
1	~148.5	C-2
2	~138.8	C-6
3	~126.1	C-4
4	~125.5	C-5
5	~123.2	C-3
6	~17.3	-CH_3

Note: Chemical shifts can vary slightly depending on the solvent and concentration.

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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2-Picoline-N-oxide** shows characteristic absorption bands.

Wavenumber (cm^{-1})	Intensity	Assignment
~3050 - 3000	Medium	C-H aromatic stretch
~2950 - 2850	Medium	C-H aliphatic stretch
~1620	Strong	C=C aromatic ring stretch
~1470	Strong	C-H bend (methyl)
~1250	Strong	N-O stretch
~850 - 750	Strong	C-H out-of-plane bend

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight and offering structural clues. The mass spectrum of **2-Picoline-N-oxide** is characterized by a distinct molecular ion peak and several key fragment ions.

m/z	Relative Intensity	Assignment
109	High	$[M]^+$ (Molecular Ion)
93	Moderate	$[M-O]^+$
92	High	$[M-OH]^+$
78	Moderate	$[C_5H_4N]^+$
65	Moderate	$[C_5H_5]^+$

Experimental Protocols

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The following are generalized experimental protocols for obtaining the spectroscopic data presented above. Specific parameters may need to be optimized based on the available instrumentation.

NMR Spectroscopy (^{1}H and ^{13}C)

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Picoline-N-oxide** in about 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a Fourier Transform NMR (FT-NMR) spectrometer, typically operating at a field strength of 300 MHz or higher for ^{1}H NMR.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
  - Use a sufficient number of scans to achieve an adequate signal-to-noise ratio.
  - Apply a 90° pulse angle.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-160 ppm).
  - A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.
  - Employ a relaxation delay to ensure quantitative signal intensities, particularly for quaternary carbons.
- Data Processing:

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- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase correct the resulting spectrum.
- Calibrate the chemical shift scale using the residual solvent peak as an internal standard (e.g., $CDCl_3$ at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).
- Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.

Infrared (IR) Spectroscopy (ATR-FTIR)

- Sample Preparation: Place a small amount of solid or liquid **2-Picoline-N-oxide** directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Sample Spectrum Acquisition:
  - Bring the sample into firm contact with the ATR crystal using the pressure clamp.
  - Acquire the sample spectrum over the desired wavenumber range (e.g., 4000-400 cm^{-1}).
  - Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Processing:
  - The software will automatically perform the background subtraction.
  - Identify and label the major absorption peaks in the resulting spectrum.

Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of **2-Picoline-N-oxide** in a volatile organic solvent (e.g., methanol, dichloromethane) at a concentration of approximately 1 mg/mL.

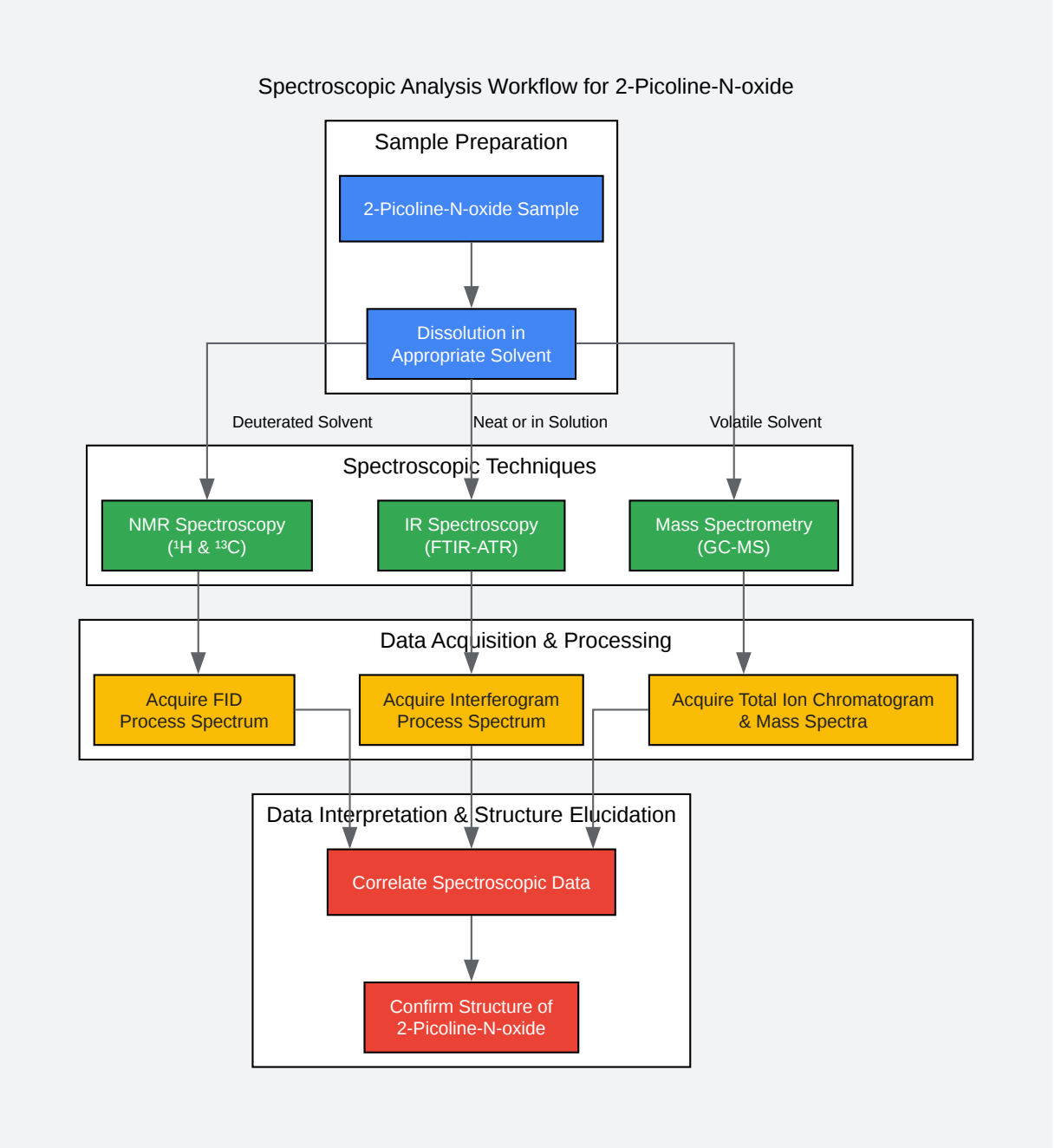
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- Instrumentation: Utilize a Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) with an electron ionization (EI) source.
- GC Separation:
  - Inject a small volume (e.g., 1 µL) of the sample solution into the GC inlet.
  - Use a suitable capillary column (e.g., a nonpolar or medium-polarity column) to separate the analyte from any impurities.
  - Employ a temperature program to ensure efficient elution of the compound.
- MS Detection:
  - The eluent from the GC is introduced into the ion source of the mass spectrometer.
  - Ionize the sample molecules using a standard electron energy of 70 eV.
  - Scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 35-200).
- Data Analysis:
  - Identify the molecular ion peak ($[M]^+$).
  - Analyze the fragmentation pattern to identify characteristic fragment ions.
  - Compare the obtained spectrum with a library database for confirmation if available.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2-Picoline-N-oxide**.

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Caption: General workflow for the spectroscopic analysis of **2-Picoline-N-oxide**.

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References

- 1. 2-Methylpyridine 1-oxide | C6H7NO | CID 13602 - PubChem [pubchem.ncbi.nlm.nih.gov]
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